

Comprehensive Safety and Handling Guide for tert-Butyl L-valinate hydrochloride

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Compound of Interest

Compound Name: *tert-Butyl L-valinate hydrochloride*

Cat. No.: B554923

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for **tert-Butyl L-valinate hydrochloride**, including detailed operational and disposal plans to foster a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butyl L-valinate hydrochloride is classified as a substance that can cause skin irritation, serious eye irritation, and respiratory irritation.^{[1][2]} Adherence to proper safety protocols is crucial to mitigate these risks.

Recommended Personal Protective Equipment (PPE):

A multi-layered approach to personal protection is necessary to ensure minimal exposure.

PPE Category	Item	Standard
Eye/Face Protection	Chemical safety goggles or a full face shield.	NIOSH (US) or EN 166 (EU) approved.[3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber).	Inspect for degradation or punctures before use.[4]
Full-sleeved lab coat.	---	
Long pants and closed-toe shoes.	Ensure no exposed skin.[4]	
Respiratory Protection	NIOSH-approved respirator with a particulate filter.	Recommended for operations generating dust or aerosols.[4]
Full-face respirator.	To be used in cases of insufficient ventilation.[4]	

Operational Plan for Safe Handling

A systematic workflow is critical for minimizing exposure and preventing contamination.

Step-by-Step Handling Procedure:

- Pre-Operational Checks:
 - Ventilation: All handling, especially weighing, should occur in a well-ventilated area, preferably within a chemical fume hood.[3][5]
 - Emergency Equipment: Verify the accessibility and functionality of a safety shower and an eyewash station.[4]
 - Spill Kit: Ensure a chemical spill kit suitable for powdered reagents is readily available.[4]
 - Review SDS: Familiarize yourself with the Safety Data Sheet (SDS) for **tert-Butyl L-valinate hydrochloride**.
- Handling the Compound:

- Donning PPE: Put on all required personal protective equipment as outlined in the table above.
- Weighing: Conduct all weighing operations within a chemical fume hood to control dust.[4]
- Solution Preparation: When dissolving, add the solid compound to the solvent slowly to prevent splashing.[4]
- Dust Prevention: Handle the solid material with care to avoid the formation of dust and aerosols.[1][2]
- Post-Handling Procedures:
 - Decontamination: Thoroughly wash hands with soap and water after handling is complete. [3]
 - Storage: Store **tert-Butyl L-valinate hydrochloride** in a tightly closed container in a dry, cool, and well-ventilated place.[1][2] Recommended storage temperature is between 0-5°C.[2]

Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Management Protocol:

- Waste Collection: All materials contaminated with **tert-Butyl L-valinate hydrochloride**, such as disposable gloves, weighing paper, and other labware, must be collected in a designated and clearly labeled hazardous waste container.[4]
- Disposal Method: Dispose of the hazardous waste in accordance with all applicable local, state, and federal environmental control regulations.[2][5] It is recommended to use a licensed disposal company for surplus and non-recyclable solutions.[3]

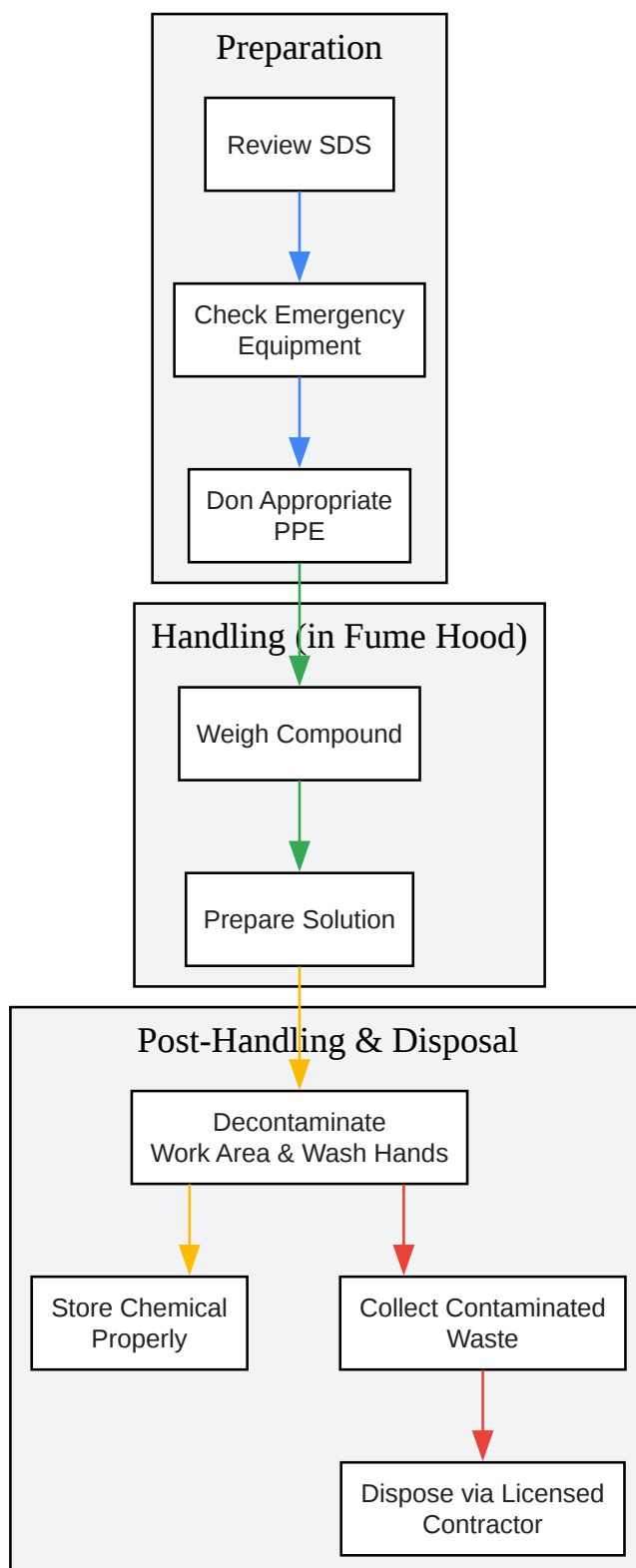
Quantitative Data Summary

The following table summarizes key quantitative data for **tert-Butyl L-valinate hydrochloride**.

Property	Value
Molecular Formula	C ₉ H ₂₀ ClNO ₂
Molecular Weight	209.71 g/mol
Melting Point	142.0 to 146.0 °C[2]
Boiling Point	241.7°C at 760mmHg[2]
Flash Point	100°C[2]
Storage Temperature	0-5°C[2]

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl L-valinate hydrochloride**, from preparation to disposal.



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Caption: Workflow for safe handling of **tert-Butyl L-valinate hydrochloride**.

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